1-Methylnaphthalene-2-boronic Acid: Technical Monograph & Application Guide

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Compound of Interest	
Compound Name:	*1-Methylnaphthalene-2-boronic acid*
CAS No.:	*590401-47-1*
Cat. No.:	*B1439366*

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CAS Registry Number: 590401-47-1 Chemical Formula:ngcontent-ng-c3009699313="" _nghost-ng-c3156237429="" class="inline ng-star-inserted">

Molecular Weight: 186.02 g/mol IUPAC Name: (1-methylnaphthalen-2-yl)boronic acid[1]

Executive Summary

1-Methylnaphthalene-2-boronic acid is a specialized organoboron intermediate characterized by significant peri-steric hindrance. Unlike the simpler 2-naphthylboronic acid, the presence of a methyl group at the C1 position—adjacent to the boronic acid moiety at C2—creates a unique steric environment. This structural feature makes it a critical "stress-test" substrate in the development of next-generation Suzuki-Miyaura catalysts and a vital building block for synthesizing axially chiral (atropisomeric) biaryls used in asymmetric catalysis and modern pharmacophores.

Discovery and Historical Context

The "Steric Era" of Cross-Coupling (Early 2000s)

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While naphthalene boronic acids were first described by Michaelis in 1894, the specific isomer **1-methylnaphthalene-2-boronic acid** did not gain prominence until the early 21st century. Its emergence (CAS registered circa 2003) coincides with the "Golden Age" of Palladium-catalyzed cross-coupling, specifically the drive to overcome the "ortho-substituent problem."

Early Suzuki protocols failed to couple aryl halides with boronic acids possessing ortho-substituents due to steric repulsion during the transmetalation step. **1-Methylnaphthalene-2-boronic acid** became a benchmark molecule because its C1-methyl group exerts extreme steric pressure on the C2-boron center, mimicking the crowded environments found in complex natural products (e.g., Michellamines) and hindered drug scaffolds (e.g., KRAS inhibitors).

Evolution of Synthesis

- Generation 1 (Classical): Early access was restricted to low-yielding Grignard protocols, often plagued by scrambling due to the kinetic acidity of the C1-methyl protons.
- Generation 2 (Lithiation): The standard laboratory route evolved to utilize Lithium-Halogen Exchange at cryogenic temperatures (-78°C) using 1-methyl-2-bromonaphthalene. This method suppresses benzylic deprotonation, ensuring regiochemical fidelity.
- Generation 3 (Catalytic Borylation): Modern access utilizes Ir-catalyzed C-H borylation or Pd-catalyzed Miyaura borylation, allowing for scalable, multigram synthesis without cryogenic conditions.

Chemical Structure & Properties[2][3][4][5][6]

Steric Profile

The C1-methyl group imposes a high rotational barrier when this unit is coupled to another aromatic ring. In the boronic acid form, the methyl group forces the

moiety out of planarity with the naphthalene ring to minimize

strain.

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Property	Value	Note
Appearance	White to off-white solid	Hygroscopic; tends to form boroxines (anhydrides) on storage.
Melting Point	250–255 °C (dec.)	High melting point indicates strong intermolecular H-bonding.
Solubility	DMSO, Methanol, THF	Poor solubility in non-polar solvents (Hexane).
pKa	~8.5 - 9.0	Slightly higher than PhB(OH)2 due to electron donation from the naphthalene system.

Synthesis Protocols

Primary Route: Cryogenic Lithium-Halogen Exchange

This is the most reliable method for research-scale synthesis, ensuring high regioselectivity.

Precursor: 1-Bromo-2-methylnaphthalene is not suitable due to steric blocking of the bromine. The correct precursor is 2-Bromo-1-methylnaphthalene.

Protocol:

- Setup: Flame-dry a 250 mL 3-neck flask under Argon.
- Solvent: Add anhydrous THF (tetrahydrofuran) and 2-Bromo-1-methylnaphthalene (1.0 eq).
- Cooling: Cool the solution to -78°C (Dry ice/Acetone bath).
- Lithiation: Add n-Butyllithium (1.1 eq, 2.5 M in hexanes) dropwise over 20 minutes.
  - Critical Check: The solution will turn yellow/orange.[2] Stir for 45 mins at -78°C to ensure complete Li-Br exchange.
- Borylation: Add Triisopropyl borate (

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, 1.5 eq) rapidly in one portion.

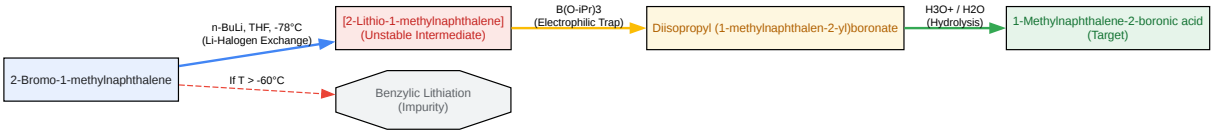
- Mechanism: The bulky isopropyl groups prevent multiple additions of the aryllithium.

- Warming: Allow the mixture to warm to Room Temperature (RT) overnight.
- Hydrolysis: Quench with 1M HCl until pH ~1. Stir for 1 hour to hydrolyze the boronate ester to the free acid.
- Workup: Extract with EtOAc, wash with brine, dry over

. Recrystallize from Acetonitrile/Water.

Visualization of Synthesis Pathway

The following diagram illustrates the regioselective synthesis logic.



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Caption: Figure 1. Regioselective synthesis pathway via cryogenic lithiation. Note the temperature control required to avoid benzylic deprotonation.

Key Applications in Drug Discovery

Synthesis of Atropisomeric Biaryls

The primary utility of **1-methylnaphthalene-2-boronic acid** is in the construction of axially chiral scaffolds. When coupled with another ortho-substituted aryl halide (e.g., 2-bromo-1-substituted benzene), the rotation around the newly formed C-C bond is restricted.

- Mechanism: The C1-methyl group clashes with the ortho-substituents of the partner ring.

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- Application: Synthesis of chiral ligands (e.g., QUINAP analogs) and helicene-based materials.

"Stress-Testing" Catalytic Systems

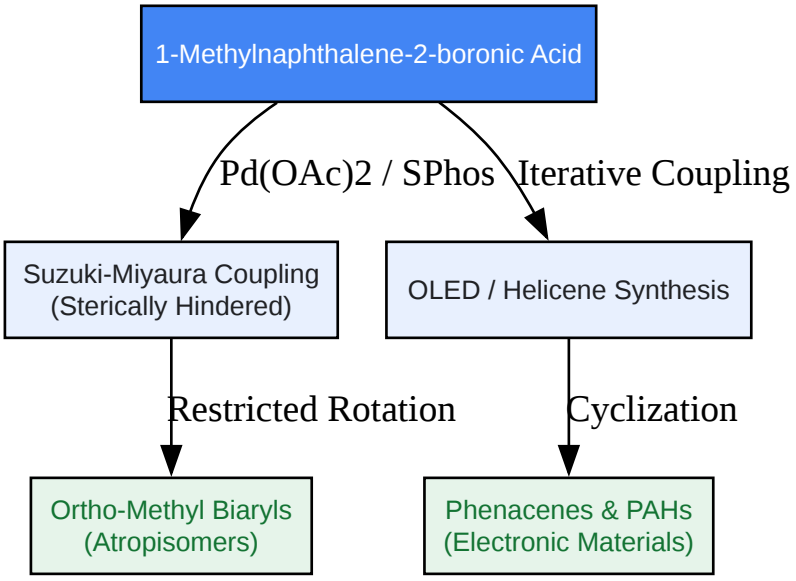
Due to its bulk, this boronic acid is used to validate high-performance catalytic systems.

- Standard Catalysts (e.g.,

  ): Typically FAIL (Yield < 10%) due to slow transmetalation and competitive protodeboronation.

- Advanced Catalysts: Requires bulky, electron-rich phosphines like Buchwald's SPhos or XPhos, or NHC-Pd complexes (PEPPSI) to achieve yields > 80%.

Application Workflow



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Caption: Figure 2. Strategic applications in asymmetric synthesis and materials science.

Technical Troubleshooting & Stability

Protodeboronation

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Risk: High. Cause: The steric strain from the C1-methyl group weakens the C-B bond. Under basic conditions (standard Suzuki), the ipso-carbon is prone to protonation by water/alcohol, releasing 1-methylnaphthalene. Mitigation:

- Use anhydrous bases (e.g.,

  or

) in aprotic solvents (Dioxane/Toluene).
- Avoid prolonged heating; use microwave irradiation to accelerate the coupling rate relative to the decomposition rate.

Purification

- Boroxine Formation: On drying, the acid dehydrates to the cyclic trimer (boroxine). This is reversible. For precise stoichiometry, convert to the Pinacol Ester immediately after synthesis.
- TLC: Use MeOH/DCM (1:10) with a drop of acetic acid to prevent streaking.

References

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- Santa Cruz Biotechnology.**1-Methylnaphthalene-2-boronic acid** (CAS 590401-47-1) Product Data Sheet.Link

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Sources

- 1. 5980-97-2 | MFCD00236060 | 2,4,6-Trimethylphenylboronic acid [aaronchem.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. pubs.rsc.org [pubs.rsc.org]
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